

A Technical Guide to the Occurrence of Penniclavine in Ipomoea Species

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Compound of Interest

Compound Name: *Penniclavine*

Cat. No.: B3343336

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Introduction

The genus *Ipomoea*, encompassing over 600 species commonly known as morning glories, is recognized for its symbiotic relationship with clavicipitaceous fungi of the genus *Periglandula*. [1][2] This symbiosis results in the production of a diverse array of ergot alkaloids within the host plant tissues. [1][2] These tryptophan-derived secondary metabolites are of significant interest due to their wide range of pharmacological, toxicological, and psychoactive properties. [3]

Ergot alkaloids are structurally classified into three main groups: clavines, lysergic acid amides, and ergopeptines. **Penniclavine**, a member of the clavine group, is one of several alkaloids identified in *Ipomoea* species. Its presence is a direct consequence of the fungal endophyte's biosynthetic machinery, which synthesizes the alkaloids that are then translocated into the host plant. This guide provides a comprehensive overview of the known occurrence of **penniclavine** in *Ipomoea*, details the analytical methodologies for its detection, and illustrates the biosynthetic pathway responsible for its formation.

Occurrence and Quantitative Data

Penniclavine has been identified in the seeds of specific *Ipomoea* cultivars. Notably, its presence is documented in the 'Heavenly Blue' cultivar, which includes varieties of both *Ipomoea purpurea* and *Ipomoea tricolor*. Quantitative analysis often focuses on the major

psychoactive constituents like ergine; however, data on the relative abundance of other alkaloids, including **penniclavine**, is available.

The following table summarizes the reported findings on the occurrence and relative abundance of **penniclavine** in the seeds of various Ipomoea cultivars. It is important to note that the concentration of these alkaloids can vary significantly even between single seeds from the same pack.

| Ipomoea Species | Cultivar | Penniclavine Presence | Relative Abundance (Compound/IS Area Ratio) | Reference |
|------------------|----------------------------|-----------------------|---|---------------------|
| Ipomoea purpurea | 'Heavenly Blue' | Identified | 0.08 ± 0.01 | Nowak et al. (2016) |
| Ipomoea tricolor | 'Heavenly Blue' (Vendor 1) | Identified | 0.08 ± 0.01 | Nowak et al. (2016) |
| Ipomoea tricolor | 'Heavenly Blue' (Vendor 2) | Identified | 0.06 ± 0.01 | Nowak et al. (2016) |
| Ipomoea purpurea | 'Morning Call' | Not Detected | N/A | Nowak et al. (2016) |
| Ipomoea purpurea | (Unnamed Cultivar) | Not Detected | N/A | Nowak et al. (2016) |

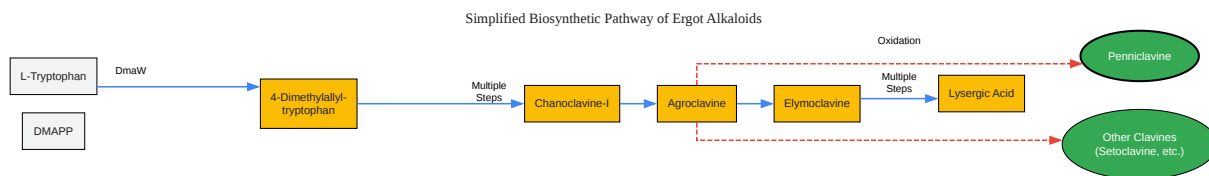
Table 1: Summary of **Penniclavine** Occurrence in Ipomoea Seeds.

Biosynthesis of Ergot Alkaloids

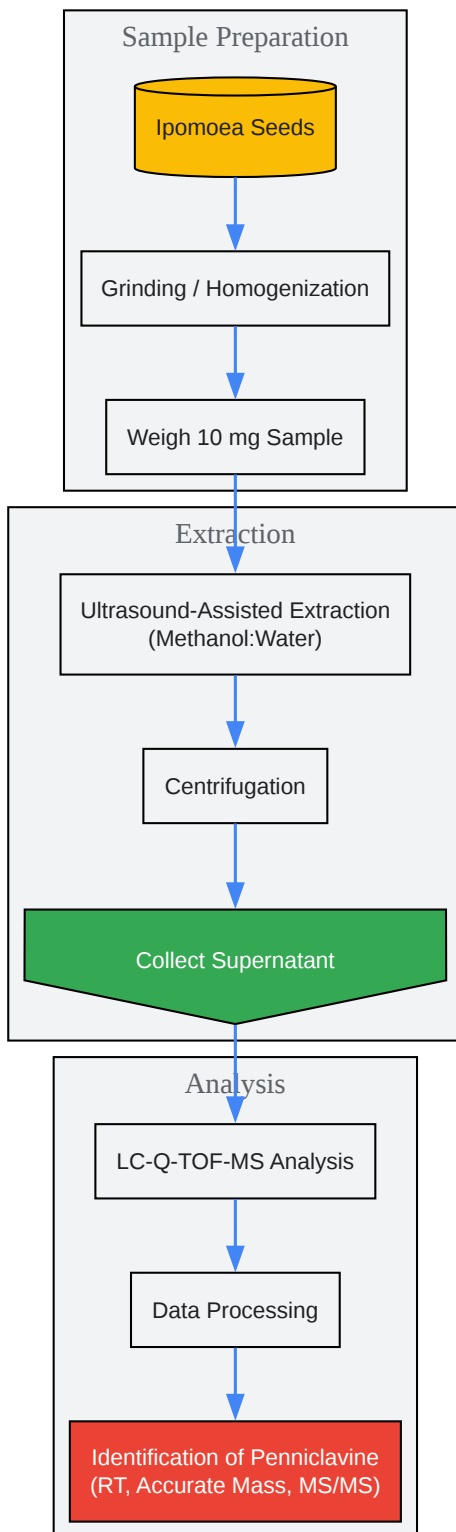
The biosynthesis of all ergot alkaloids, including **penniclavine**, originates from the common precursor L-tryptophan and the isoprenoid donor dimethylallyl pyrophosphate (DMAPP). The pathway is catalyzed by a series of enzymes encoded by a gene cluster found in the symbiotic *Periglandula* fungus, not the Ipomoea host plant.

The initial and rate-limiting step is the prenylation of L-tryptophan by the enzyme 4-dimethylallyltryptophan synthase (DmaW). This is followed by a series of cyclizations and

modifications to form the tetracyclic ergoline ring system, characteristic of this alkaloid class. From the key intermediate, chanoclavine-I, the pathway branches to produce the various clavines, including agroclavine, elymoclavine, and subsequently, **penniclavine**.



Analytical Workflow for Penniclavine in Ipomoea Seeds

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